

# Application Note: LC-MS/MS Quantification of N-nitroso-meropenem in Meropenem API

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## Compound of Interest

Compound Name: *N-nitroso-meropenem*

Cat. No.: *B15811780*

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## Introduction

The presence of nitrosamine impurities in pharmaceutical products is a significant concern for regulatory agencies and manufacturers due to their potential carcinogenic properties.

Nitrosamine Drug Substance-Related Impurities (NDSRIs) are a class of nitrosamines that are structurally related to the active pharmaceutical ingredient (API). **N-nitroso-meropenem** is a potential NDSRI that can form in meropenem API under certain conditions.

This application note provides a detailed protocol for the sensitive and selective quantification of **N-nitroso-meropenem** in meropenem API using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The method is designed to meet the stringent regulatory requirements for the control of nitrosamine impurities.

## Experimental Protocols

### Materials and Reagents

- **N-nitroso-meropenem** reference standard

- Meropenem API
- LC-MS grade water
- LC-MS grade acetonitrile
- LC-MS grade methanol
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- **N-nitroso-meropenem-d6** (internal standard, optional)

## Standard Solution Preparation

- Primary Stock Solution of **N-nitroso-meropenem** (100 µg/mL): Accurately weigh 1.0 mg of **N-nitroso-meropenem** reference standard and dissolve in 10.0 mL of methanol.
- Working Standard Solution (1.0 µg/mL): Dilute 100 µL of the primary stock solution to 10.0 mL with a 50:50 mixture of methanol and water.
- Calibration Standards: Prepare a series of calibration standards by further diluting the working standard solution with a 50:50 mixture of methanol and water to achieve concentrations ranging from 0.1 ng/mL to 50 ng/mL.

## Sample Preparation

- Accurately weigh 100 mg of meropenem API into a 15 mL centrifuge tube.
- Add 10.0 mL of a 50:50 mixture of methanol and water.
- Vortex the tube for 5 minutes to ensure complete dissolution.
- Centrifuge the solution at 4000 rpm for 10 minutes.
- Filter the supernatant through a 0.22 µm PVDF syringe filter into an LC-MS vial for analysis.

## LC-MS/MS Method

## Liquid Chromatography (LC) Conditions:

| Parameter          | Value                            |
|--------------------|----------------------------------|
| Column             | C18, 2.1 x 100 mm, 1.8 $\mu$ m   |
| Mobile Phase A     | 0.1% Formic Acid in Water        |
| Mobile Phase B     | 0.1% Formic Acid in Acetonitrile |
| Flow Rate          | 0.3 mL/min                       |
| Injection Volume   | 5 $\mu$ L                        |
| Column Temperature | 40 $^{\circ}$ C                  |
| Gradient           | See Table 1                      |

Table 1: LC Gradient Program

| Time (min) | % Mobile Phase B |
|------------|------------------|
| 0.0        | 5                |
| 1.0        | 5                |
| 8.0        | 95               |
| 10.0       | 95               |
| 10.1       | 5                |
| 15.0       | 5                |

## Mass Spectrometry (MS) Conditions:

| Parameter               | Value                                   |
|-------------------------|-----------------------------------------|
| Ionization Mode         | Positive Electrospray Ionization (ESI+) |
| Capillary Voltage       | 3.5 kV                                  |
| Source Temperature      | 150 °C                                  |
| Desolvation Temperature | 400 °C                                  |
| Desolvation Gas Flow    | 800 L/hr                                |
| Cone Gas Flow           | 50 L/hr                                 |
| Collision Gas           | Argon                                   |

#### MRM Transitions:

The following Multiple Reaction Monitoring (MRM) transitions are proposed for the analysis of **N-nitroso-meropenem**. These transitions are predicted based on the structure of the molecule and may require optimization.

Table 2: Proposed MRM Transitions for **N-nitroso-meropenem**

| Analyte                     | Precursor Ion (m/z) | Product Ion (m/z) | Collision Energy (eV) (Starting Point) |
|-----------------------------|---------------------|-------------------|----------------------------------------|
| N-nitroso-meropenem         | 413.1               | 141.1             | 25                                     |
| N-nitroso-meropenem         | 413.1               | 68.1              | 35                                     |
| N-nitroso-meropenem-d6 (IS) | 419.1               | 147.1             | 25                                     |

## Data Presentation

The following tables summarize the expected quantitative performance of the method. This data is illustrative and should be confirmed during method validation.

Table 3: Linearity and Range

| Analyte             | Range (ng/mL) | Correlation Coefficient ( $r^2$ ) |
|---------------------|---------------|-----------------------------------|
| N-nitroso-meropenem | 0.1 - 50      | > 0.995                           |

Table 4: Limit of Detection (LOD) and Limit of Quantification (LOQ)

| Analyte             | LOD (ng/mL) | LOQ (ng/mL) |
|---------------------|-------------|-------------|
| N-nitroso-meropenem | 0.03        | 0.1         |

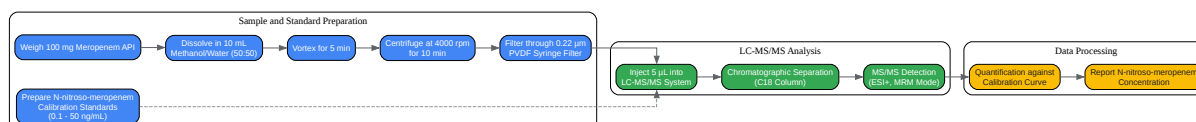
Table 5: Accuracy (Recovery)

| Spiked Level (ng/mL) | Mean Recovery (%) | % RSD (n=6) |
|----------------------|-------------------|-------------|
| 0.1 (LOQ)            | 95.2              | 8.5         |
| 1.0                  | 98.7              | 4.2         |
| 25.0                 | 101.5             | 2.8         |

Table 6: Precision

| Spiked Level (ng/mL) | Intra-day Precision (% RSD, n=6) | Inter-day Precision (% RSD, n=18) |
|----------------------|----------------------------------|-----------------------------------|
| 0.1 (LOQ)            | 7.8                              | 10.2                              |
| 1.0                  | 3.5                              | 5.1                               |
| 25.0                 | 2.1                              | 3.9                               |

## Visualizations



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Caption: Experimental workflow for the LC-MS/MS quantification of **N-nitroso-meropenem** in meropenem API.

## Conclusion

This application note provides a comprehensive and detailed protocol for the quantification of **N-nitroso-meropenem** in meropenem API by LC-MS/MS. The method is designed to be sensitive, selective, and robust, making it suitable for routine quality control and regulatory submissions. The provided experimental details, including sample preparation, LC-MS/MS parameters, and expected performance data, offer a solid foundation for researchers and drug development professionals to implement this critical analysis. It is essential to validate this method in accordance with ICH Q2 (R1) guidelines before its implementation in a regulated environment.

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